

Anhydrolutein III: A Knowledge Gap in Carotenoid Bioactivity

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Compound of Interest

Compound Name: Anhydrolutein III

Cat. No.: B1366369

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A comprehensive review of existing scientific literature reveals a significant lack of research on the specific biological activities of **Anhydrolutein III**. This carotenoid is primarily documented as a dehydration product of lutein and a synthetic intermediate for the production of other carotenoids. While the biological functions of its parent compound, lutein, are well-established, the physiological effects of **Anhydrolutein III** remain largely unexplored, presenting a notable gap in the current understanding of carotenoid bioactivity.

Anhydrolutein III, chemically known as 3-hydroxy-3',4'-didehydro- β,β -carotene, is formed from the acid-catalyzed dehydration of lutein.[1][2] This process can occur during food processing, such as the steaming of vegetables, or potentially in the acidic environment of the human stomach following the ingestion of lutein-rich foods.[2] It exists alongside two other isomers, Anhydrolutein I and Anhydrolutein II.[2]

The primary focus of the available research has been on the chemical synthesis and utility of **Anhydrolutein III**. It serves as a key precursor in the partial synthesis of other important carotenoids, including (3R,3'R)-zeaxanthin and its meso-isomer, as well as α -cryptoxanthin and β -cryptoxanthin.[1][3][4] This synthetic pathway involves the conversion of commercially available lutein into a mixture of anhydroluteins, from which **Anhydrolutein III** can be utilized for further chemical transformations.[3][4]

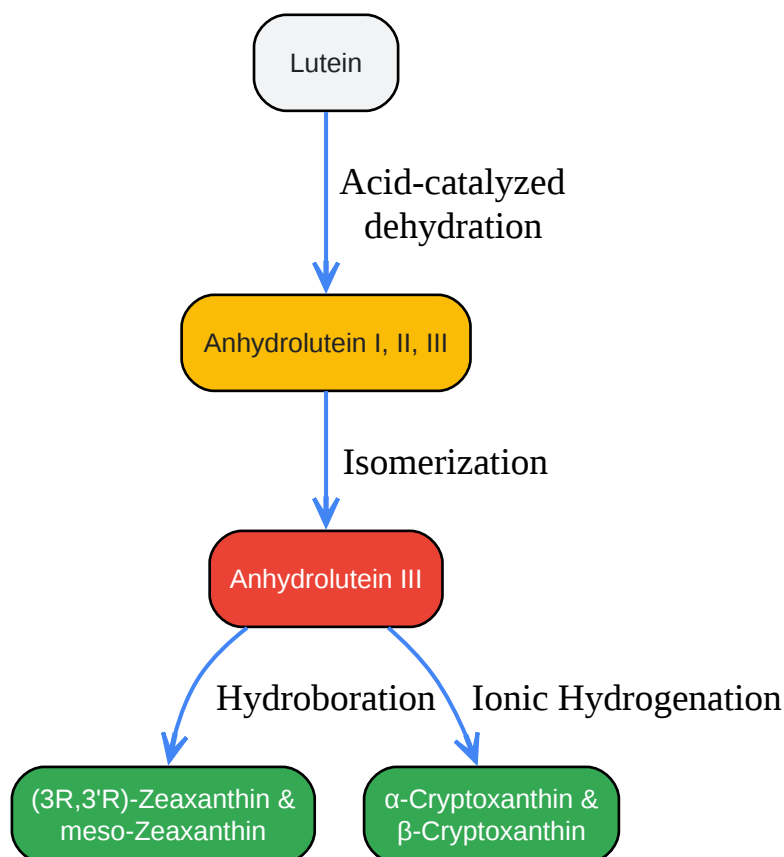
Despite its presence as a lutein derivative, studies detailing its specific biological effects, such as antioxidant, anti-inflammatory, or anti-cancer activities, are conspicuously absent from the current body of scientific literature. No quantitative data, such as IC50 values or efficacy in

biological assays, have been published. Furthermore, there is no information available regarding its potential interactions with cellular signaling pathways. An article from 1973 suggests research into the metabolism and biological activity of anhydrolutein in rats, but further details are not available in the search results.[5]

The absence of this information is significant for researchers, scientists, and drug development professionals. A thorough investigation into the biological activities of **Anhydrolutein III** is warranted to determine if it possesses unique therapeutic properties or contributes to the overall biological effects attributed to lutein consumption.

Chemical Transformations Involving Anhydrolutein III

The following diagram illustrates the formation of **Anhydrolutein III** from lutein and its subsequent use as a synthetic intermediate.



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